

What is the chemical structure of BIM-23190 hydrochloride?

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Compound of Interest

Compound Name: BIM-23190 hydrochloride

Cat. No.: B8144700

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An In-depth Technical Guide to BIM-23190 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

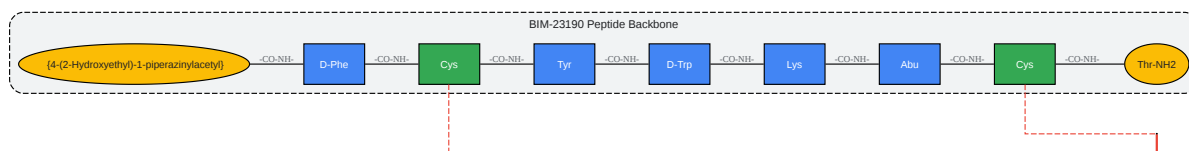
Introduction

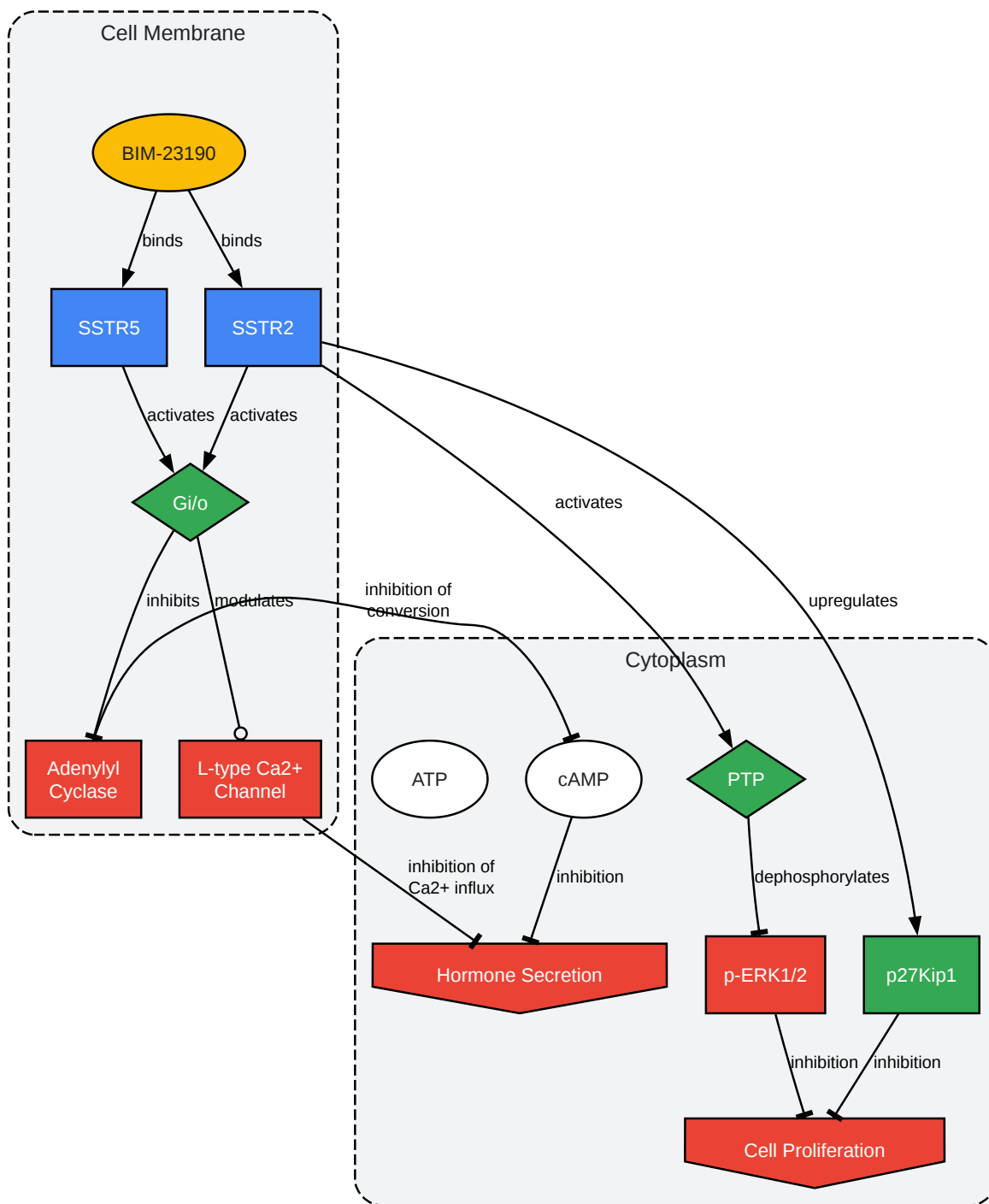
BIM-23190 hydrochloride is a synthetic somatostatin analog that exhibits high binding affinity and selectivity for somatostatin receptor subtypes 2 (SSTR2) and 5 (SSTR5).^{[1][2][3][4]} As a member of the somatostatin family, it mimics the natural hormone's ability to regulate various physiological processes, including hormone secretion and cell proliferation. This technical guide provides a comprehensive overview of the chemical structure, biological activity, and associated experimental protocols for **BIM-23190 hydrochloride**, tailored for professionals in the field of drug development and biomedical research.

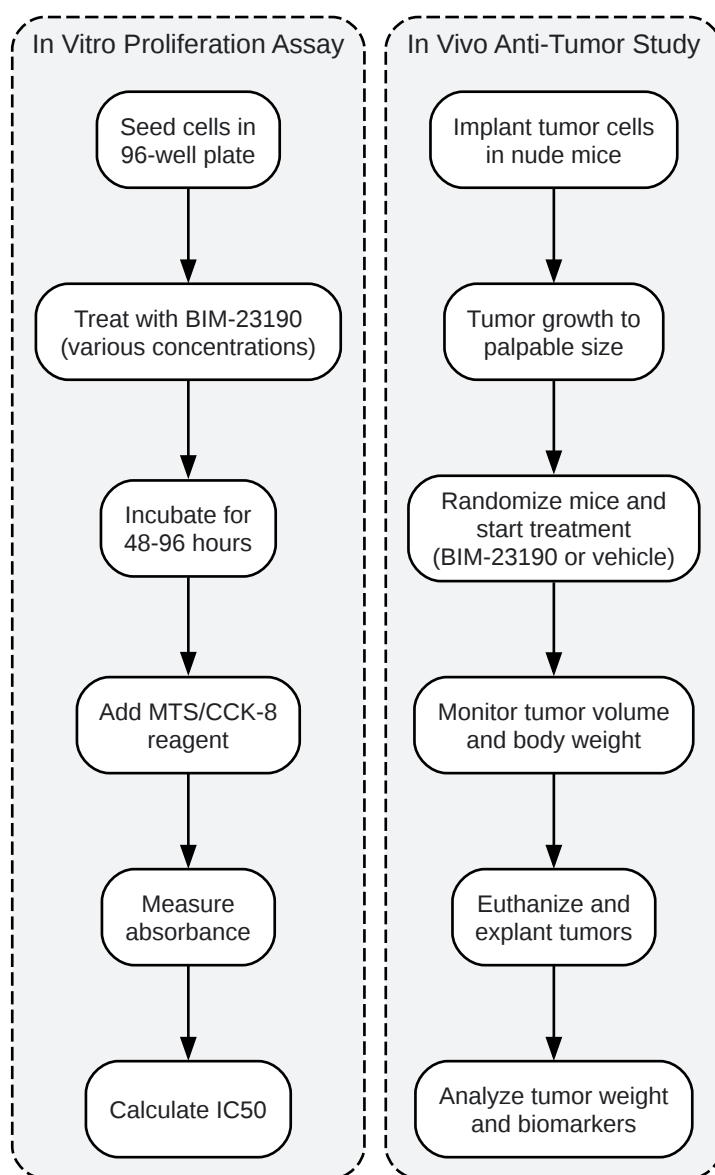
Chemical Structure and Properties

BIM-23190 hydrochloride is a cyclic peptide with a complex molecular structure. Its systematic name is {4-(2-Hydroxyethyl)-1-piperazinylacetyl}-{D-Phe}-Cys-Tyr-{D-Trp}-Lys-Abu-Cys-Thr-NH₂, with a disulfide bridge between the two cysteine residues.^[2]

Below is a diagrammatic representation of the chemical structure of BIM-23190.







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